

Essential Safety and Handling Guide for 4-Methylumbelliferyl Derivatives

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Compound of Interest

Compound Name: 4-Methylumbelliferyl-

CAS No.: 881005-91-0

Cat. No.: B1663419

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Researchers, scientists, and drug development professionals frequently utilize 4-Methylumbelliferyl and its derivatives as fluorescent substrates in various enzymatic assays. While invaluable for research, safe handling and disposal are critical to ensure laboratory safety and data integrity. This guide provides essential, immediate safety and logistical information, including operational and disposal plans for 4-Methylumbelliferyl compounds.

Personal Protective Equipment (PPE)

The first line of defense against potential chemical exposure is the consistent and correct use of Personal Protective Equipment (PPE). The following table summarizes the recommended PPE for handling 4-Methylumbelliferyl compounds, particularly in their powdered form.[1]



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Operational Plan: Safe Handling Workflow

Adherence to a standardized operational plan is crucial for minimizing exposure and contamination risks. Always handle the solid compound in a well-ventilated area, preferably within a chemical fume hood, to minimize the inhalation of dust.^[1] When weighing the powder, use an analytical balance with a draft shield.^[1]

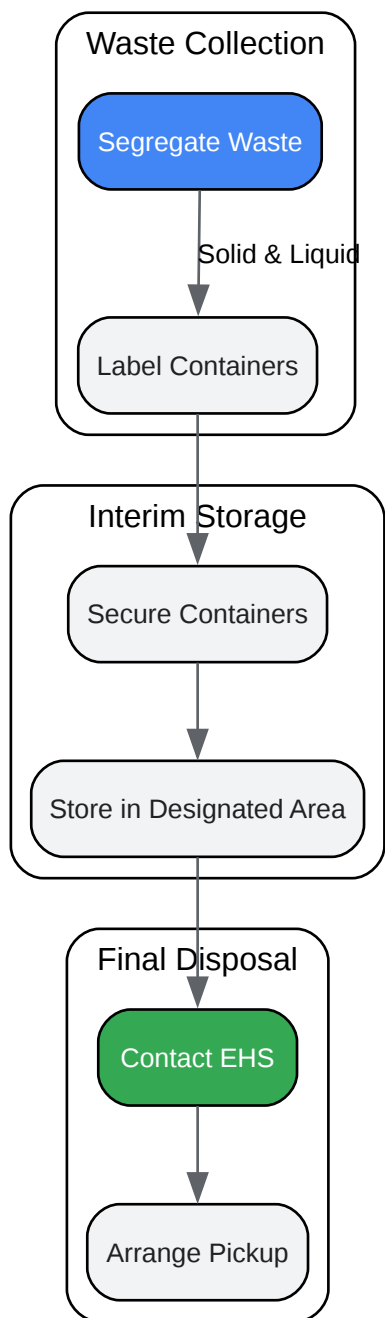


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Disposal Plan for 4-Methylumbelliferyl Waste



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References

- [1. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
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